

High-performance liquid chromatography (HPLC) method for Tricin analysis

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Compound of Interest

Compound Name: *Tricin*

Cat. No.: *B192558*

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An HPLC method for the quantitative analysis of **Tricin**, a flavone with significant therapeutic potential, is detailed in this application note. **Tricin**, or 5,7,4'-trihydroxy-3',5'-dimethoxyflavone, is a natural compound found in sources like rice bran and sugarcane, and is noted for its anti-inflammatory, antioxidant, and anticancer properties.[1][2] The accurate quantification of **Tricin** in various matrices, including plant extracts and biological samples, is crucial for research, drug development, and quality control.

This document provides a validated reverse-phase high-performance liquid chromatography (RP-HPLC) method coupled with a photodiode array (PDA) or UV-Vis detector, which offers high sensitivity and selectivity for **Tricin** analysis.

Experimental Protocol

This protocol is based on validated methods for **Tricin** quantification.[3]

1. Instrumentation and Materials

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system equipped with a binary pump, autosampler, column oven, and a Photodiode Array (PDA) or UV-Vis detector.
 - Analytical balance.
 - Ultrasonic bath.

- pH meter.
- Syringe filters (0.2 µm PTFE).[3]
- Chemicals and Reagents:
 - **Tricin** reference standard (≥98% purity).
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Acetic acid (glacial, analytical grade).[4]
 - Water (deionized or HPLC grade).

2. Chromatographic Conditions

The following table summarizes the optimized conditions for the HPLC analysis of **Tricin**.

Parameter	Condition
HPLC Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and 1% (v/v) Acetic Acid in Water
Gradient	25% (v/v) Acetonitrile isocratic flow.[4]
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	330 nm.[5]
Injection Volume	20 µL

3. Preparation of Solutions

- Mobile Phase Preparation:

- Prepare a 1% (v/v) acetic acid solution by adding 10 mL of glacial acetic acid to 990 mL of HPLC-grade water.
- The mobile phase consists of a 25:75 (v/v) mixture of Acetonitrile and 1% Acetic Acid.[4]
- Degas the mobile phase using an ultrasonic bath for 15-20 minutes before use.
- Standard Stock Solution Preparation:
 - Accurately weigh 10 mg of **Tricin** reference standard and transfer it to a 10 mL volumetric flask.
 - Dissolve the standard in methanol to obtain a stock solution of 1 mg/mL.
- Calibration Curve Standards:
 - Perform serial dilutions of the stock solution with methanol to prepare working standards at concentrations ranging from 0.75 to 100 ppm.[3]

4. Sample Preparation (from Plant Material)

- Dry the plant material (e.g., aerial parts of *Huperzia brevifolia*) and grind it into a fine powder. [3]
- Extract the powder using an appropriate solvent (e.g., methanol or ethanol) with the aid of ultrasonication or maceration.
- Centrifuge the extract to pellet solid debris.
- Filter the supernatant through a 0.2 µm PTFE syringe filter before injecting it into the HPLC system.[3]

Method Validation and Data Presentation

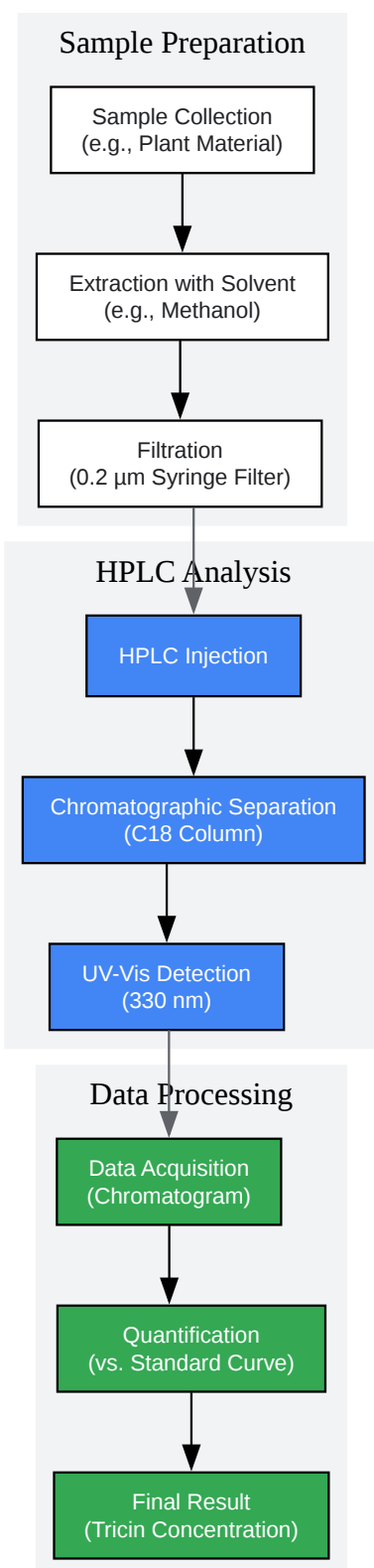
The described HPLC method has been validated for linearity, sensitivity, accuracy, and precision.[3] The quantitative data from validation studies are summarized below.

Validation Parameter	Result
Linearity Range	0.75 - 100 ppm
Correlation Coefficient (R^2)	0.9998[3]
Limit of Detection (LOD)	6.853 ppm[3]
Limit of Quantification (LOQ)	57.129 ppm[3]

Visualizations

Experimental Workflow for **Tricin** Analysis

The diagram below illustrates the general workflow for the quantification of **Tricin** from a sample matrix using HPLC.

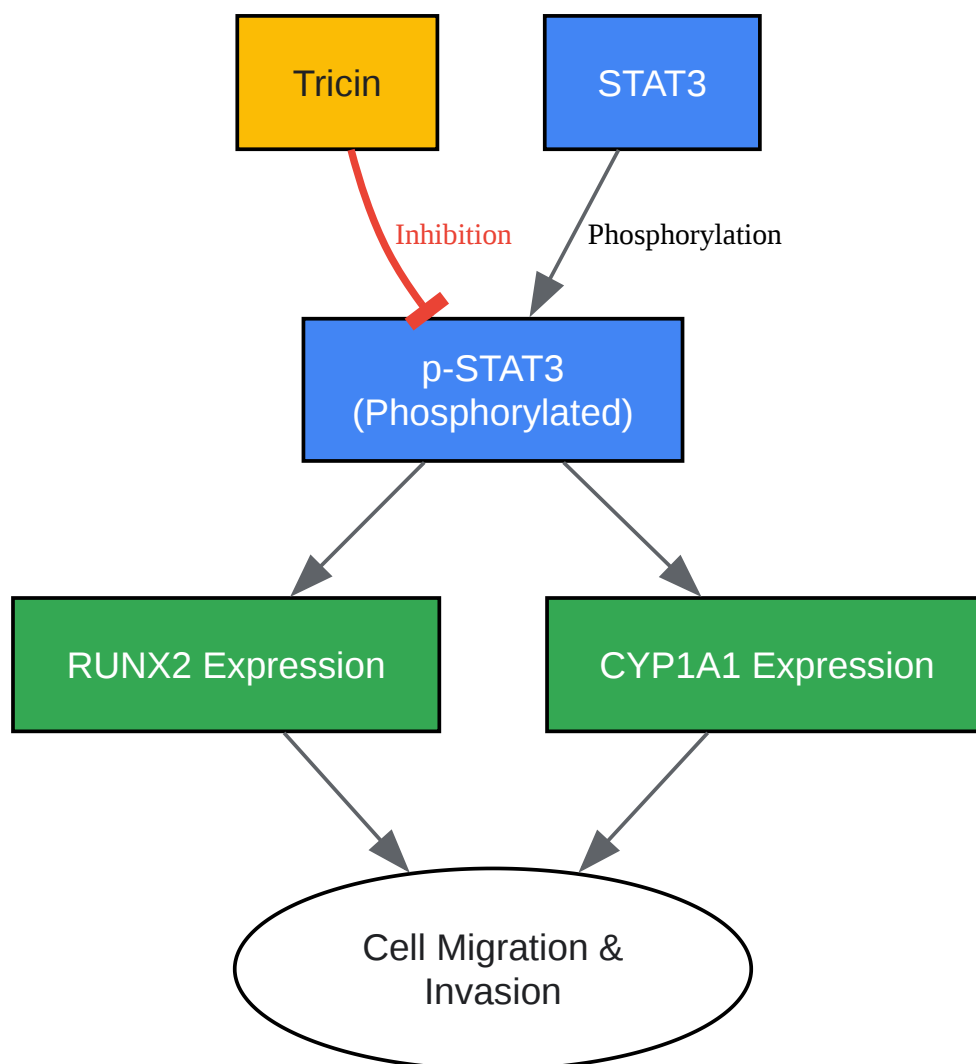


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Caption: Workflow for **Tricin** quantification by HPLC.

Tricin's Mechanism of Action: Inhibition of the STAT3 Signaling Pathway

Tricin has been shown to inhibit cell migration by suppressing the STAT3 signaling pathway.[6] This pathway is crucial in cell proliferation and migration, and its dysregulation is implicated in various diseases. The diagram below depicts the inhibitory effect of **Tricin** on this pathway.



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Caption: **Tricin** inhibits STAT3 pathway signaling.

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References

- 1. Tricin Biosynthesis and Bioengineering - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tricin - Wikipedia [en.wikipedia.org]
- 3. A Straightforward Procedure for the High-Yield Extraction of Tricin and Flavonoids from Ecuadorian Huperzia brevifolia (Lycopodiaceae) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Tricin inhibits the migration of human retinal pigment epithelium cells by suppressing the RUNX2-CYP1A1 axis and STAT3 pathway - PMC [pmc.ncbi.nlm.nih.gov]
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